

Application Note and Protocol for HPLC Quantification of Vonoprazan Fumarate

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Compound of Interest

Compound Name: Vonoprazan Fumarate

CAS No.: 1260141-27-2

Cat. No.: B560079

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This document provides a detailed protocol for the quantification of **Vonoprazan Fumarate** in bulk drug and pharmaceutical formulations using Reverse-Phase High-Performance Liquid Chromatography (RP-HPLC). The method is based on established and validated procedures to ensure accuracy, precision, and reliability for research, quality control, and drug development purposes.

Introduction

Vonoprazan Fumarate is a potassium-competitive acid blocker (P-CAB) used for the treatment of acid-related disorders.[1][2][3][4] Accurate and precise quantification of **Vonoprazan Fumarate** is crucial for ensuring the quality and efficacy of the drug product. This application note describes a robust RP-HPLC method for its determination.

Experimental Protocols

Instrumentation and Chromatographic Conditions

The analysis is performed on a standard HPLC system equipped with a UV detector. Two exemplary isocratic methods are presented below, offering flexibility based on laboratory

resources and specific analytical needs.

Table 1: HPLC Chromatographic Conditions

Parameter	Method 1	Method 2
HPLC Column	BDS Hypersil C18 (250 x 4.6 mm, 5 µm)[5]	Agilent 5 HC C18 (150 x 4.6 mm, 5 µm)[4][6]
Mobile Phase	Water (pH 3.0) : Acetonitrile (95:5, v/v)[5]	Buffer : Acetonitrile (65:35 v/v)
Buffer: 0.01M KH ₂ PO ₄ + 0.02M Na ₂ HPO ₄ , pH 6.8[4][6]		
Flow Rate	0.8 mL/min[5]	1.0 mL/min[4][6]
Injection Volume	10 µL[5]	30 µL[4][6]
Detection Wavelength	213 nm[5]	225 nm[4][6]
Column Temperature	25°C[5]	35°C[4][6]
Run Time	10 minutes[5]	6 minutes[4][6]
Retention Time	~3.9 minutes[5]	~3.3 minutes[4][6]

Preparation of Solutions

- Accurately weigh 100 mg of **Vonoprazan Fumarate** reference standard and transfer it to a 100 mL volumetric flask.[5]
- Dissolve the standard in the mobile phase and make up the volume to the mark.
- From this stock solution, prepare working standards in the concentration range of 10-60 µg/mL by diluting with the mobile phase.[5]
- Weigh and finely powder at least 20 tablets.
- Accurately weigh a quantity of the powder equivalent to 20 mg of Vonoprazan and transfer it to a 20 mL volumetric flask.[4]

- Add approximately 15 mL of the diluent (mobile phase) and sonicate for 20 minutes with occasional shaking to ensure complete dissolution.[\[4\]](#)
- Make up the volume to the mark with the diluent and mix well.
- Filter the solution through a 0.45 µm nylon syringe filter, discarding the first few mL of the filtrate.[\[4\]](#)
- Further dilute the filtrate with the mobile phase to obtain a final concentration within the linear range of the method.

System Suitability

Before sample analysis, the chromatographic system must meet the following suitability parameters. These are determined from six replicate injections of a standard solution (e.g., 30 µg/mL).[\[5\]](#)

Table 2: System Suitability Parameters

Parameter	Acceptance Criteria
Tailing Factor (Asymmetry Factor)	≤ 2.0
Theoretical Plates	≥ 2000
% RSD of Peak Areas	$\leq 2.0\%$
% RSD of Retention Times	$\leq 1.0\%$

Method Validation Summary

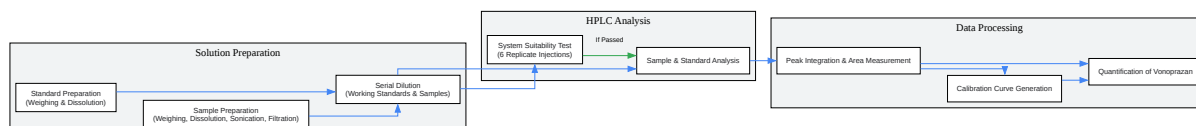
The described methods have been validated according to ICH guidelines, demonstrating their suitability for the intended purpose.[\[2\]](#)[\[5\]](#)[\[7\]](#)[\[8\]](#)

Table 3: Method Validation Data

Parameter	Result (Method 1)	Result (Method 2)
Linearity Range	10 - 60 µg/mL[5]	1 - 25 µg/mL[8]
Correlation Coefficient (r ²)	> 0.998[5]	> 0.999[7]
Accuracy (% Recovery)	98.0 - 102.0%[7]	99.72% - 101.74%[8]
Precision (% RSD)	< 2.0%[7]	< 2.0%
Limit of Detection (LOD)	5.33 µg/mL[5]	0.1 µg/mL[8]
Limit of Quantification (LOQ)	16.16 µg/mL[5]	0.5 µg/mL[8]

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for the HPLC analysis of **Vonoprazan Fumarate**.



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Caption: HPLC analysis workflow for **Vonoprazan Fumarate** quantification.

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